

The role of automatic differentiation in PINNs

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pdic-NN*

Cat. No.: *B15614678*

[Get Quote](#)

An In-depth Technical Guide on the Core Role of Automatic Differentiation in Physics-Informed Neural Networks

Abstract

Physics-Informed Neural Networks (PINNs) represent a paradigm shift in scientific computing, merging the function approximation capabilities of deep learning with the rigor of physical laws expressed as partial differential equations (PDEs). This approach is particularly powerful in scenarios with sparse or incomplete data, a common challenge in scientific research and drug development. The foundational technology that enables this fusion is Automatic Differentiation (AD). This guide provides a detailed examination of the critical role AD plays in the architecture, training, and success of PINNs. We will explore the mechanics of AD, its implementation within the PINN framework, and its advantages over traditional differentiation methods, providing a comprehensive resource for researchers and professionals aiming to leverage PINNs in their work.

Fundamentals of Physics-Informed Neural Networks (PINNs)

PINNs are a class of neural networks designed to solve problems governed by differential equations.^[1] Instead of relying solely on data, PINNs are trained to minimize a composite loss function that includes not only the error against observed data but also the residual of the governing PDE.^{[2][3][4]} This "physics-informing" acts as a regularization agent, constraining the solution space and improving generalization, especially when data is scarce.^[1]

The core of a PINN is a neural network, typically a multilayer perceptron (MLP), that serves as a universal function approximator. This network, denoted as $u_{\theta}(t, x)$, takes spatial coordinates (t, x) as inputs and outputs an approximation of the solution to the PDE, with θ representing the network's trainable parameters (weights and biases).

$u_{\theta}(t, x)$

, takes spatial (

x

) and temporal (

t

) coordinates as inputs and outputs an approximation of the solution to the PDE, with θ representing the network's trainable parameters (weights and biases).

The training process is guided by a loss function with several components:

- Physics Loss (ngcontent-ng-c4139270029="" _ngghost-ng-c4104608405="" class="inline ng-star-inserted">

$$L_{physics} \quad L_{physics}$$

): This term measures how well the network's output satisfies the governing PDE. It is calculated over a set of "collocation points" sampled across the problem's domain.[\[5\]](#)[\[6\]](#)

- Boundary/Initial Condition Loss (ngcontent-ng-c4139270029="" _ngghost-ng-c4104608405="" class="inline ng-star-inserted">

$$L_{boundary} \quad L_{boundary}$$

): This ensures the solution adheres to the specified initial and boundary constraints of the physical system.[\[5\]](#)[\[7\]](#)

- Data Loss (ngcontent-ng-c4139270029="" _ngghost-ng-c4104608405="" class="inline ng-star-inserted">

$$L_{data} \quad L_{data}$$

): If observational data is available, this term measures the discrepancy between the network's prediction and the actual measurements.[\[7\]](#)

The total loss is a weighted sum of these components: ngcontent-ng-c4139270029="" _ngghost-ng-c4104608405="" class="inline ng-star-inserted">

$$L_{total} = \lambda_{physics} L_{physics} + \lambda_{boundary} L_{boundary} + \lambda_{data} L_{data} \quad L_{total} = \lambda_{physics} L_{physics} + \lambda_{boundary} L_{boundary} + \lambda_{data} L_{data}$$

[\[4\]](#)[\[7\]](#)

To compute the physics loss, one must evaluate the PDE residual, which requires calculating the derivatives of the network's output ngcontent-ng-c4139270029="" _ngghost-ng-c4104608405="" class="inline ng-star-inserted">

$$u_{\theta}(t, x) \quad u_{\theta}(t, x)$$

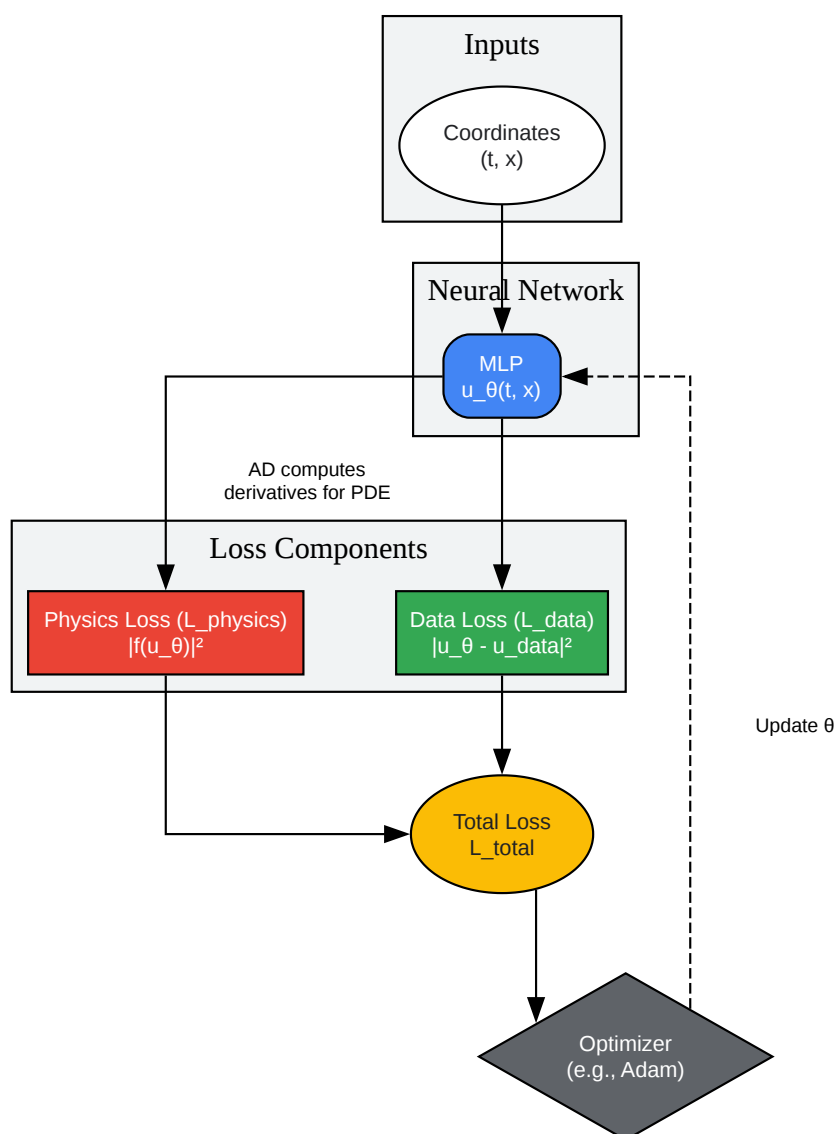
with respect to its inputs

$$t$$

and

$$x$$

. This is precisely where Automatic Differentiation becomes indispensable.



[Click to download full resolution via product page](#)

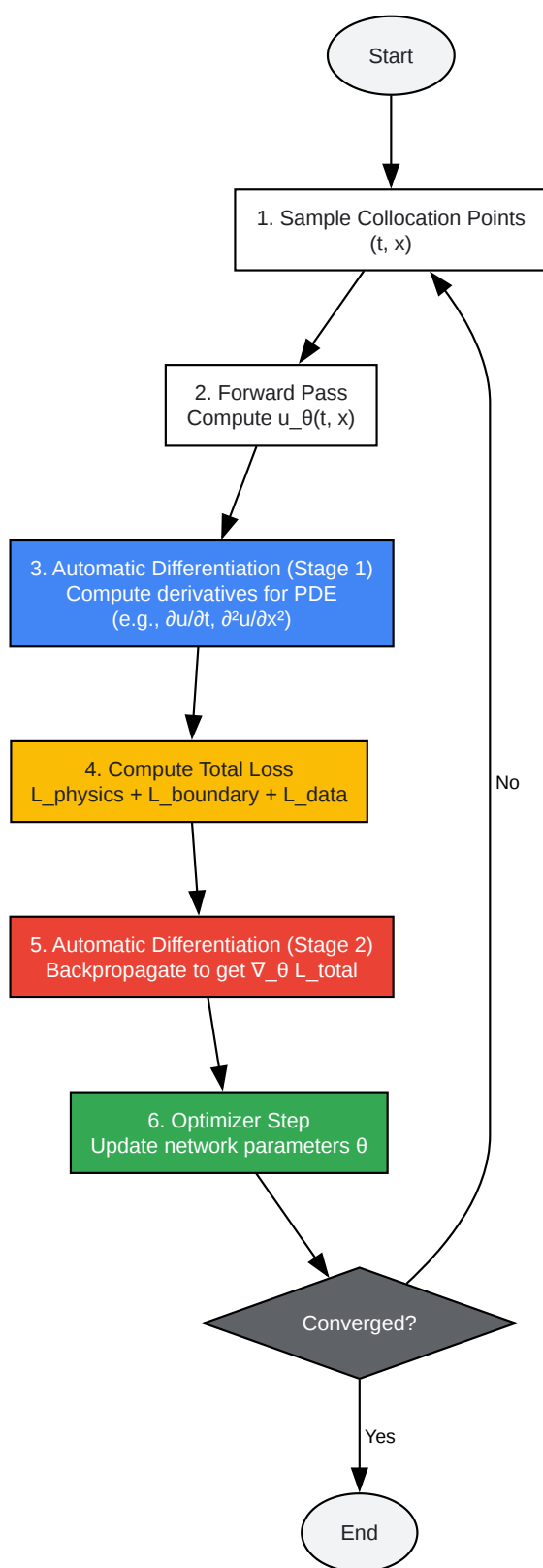
Figure 1: High-level architecture of a Physics-Informed Neural Network (PINN).

The Engine: Automatic Differentiation (AD)

Automatic Differentiation is a set of techniques to numerically evaluate the derivative of a function specified by a computer program.^{[3][8]} Unlike other methods, AD is not an approximation; it computes derivatives to machine precision by systematically applying the chain rule of calculus at an elementary operational level.^{[6][9]}

The Computational Graph

Modern deep learning frameworks like PyTorch and TensorFlow represent computations as a computational graph.^[10] ^[11] This is a directed acyclic graph where nodes represent either variables or elementary operations (e.g., addition, multiplication, sin, exp), and edges represent the flow of data.^[12] The forward pass of a neural network builds this graph.^[10] AD leverages this structure to compute gradients by propagating values through the graph.^{[10][12]}



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Physics-informed neural networks - Wikipedia [en.wikipedia.org]
- 2. ml4physicalsciences.github.io [ml4physicalsciences.github.io]
- 3. youtube.com [youtube.com]
- 4. medium.com [medium.com]
- 5. Automatic Differentiation is Essential in Training Neural Networks for Solving Differential Equations - PMC [pmc.ncbi.nlm.nih.gov]
- 6. thegrigorian.medium.com [thegrigorian.medium.com]
- 7. moduledebug.com [moduledebug.com]
- 8. medium.com [medium.com]
- 9. Automatic Differentiation is Essential in Training Neural Networks for Solving Differential Equations [arxiv.org]
- 10. medium.com [medium.com]
- 11. youtube.com [youtube.com]
- 12. cs.columbia.edu [cs.columbia.edu]
- To cite this document: BenchChem. [The role of automatic differentiation in PINNs]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15614678#the-role-of-automatic-differentiation-in-pinns]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com